

Application Notes and Protocols for EC144-Induced Her-2 Degradation

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Compound of Interest

Compound Name: EC144

Cat. No.: B1671070

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Introduction

EC144 is a potent, second-generation, orally available small molecule inhibitor of Heat Shock Protein 90 (Hsp90).[1] Hsp90 is a molecular chaperone essential for the stability and function of a wide range of client proteins, many of which are critical for cancer cell proliferation and survival, including the Human Epidermal Growth Factor Receptor 2 (Her-2).[1] In Her-2 positive cancers, Hsp90 plays a crucial role in maintaining the conformation and stability of the Her-2 oncoprotein. **EC144** binds to the ATP-binding pocket in the N-terminal domain of Hsp90, inhibiting its chaperone function. This leads to the destabilization, ubiquitination, and subsequent proteasomal degradation of Her-2 and other Hsp90 client proteins, thereby disrupting downstream oncogenic signaling pathways.[1] These application notes provide detailed protocols for studying the effects of **EC144** on Her-2 degradation and downstream signaling.

Data Presentation

Quantitative Analysis of EC144 Activity

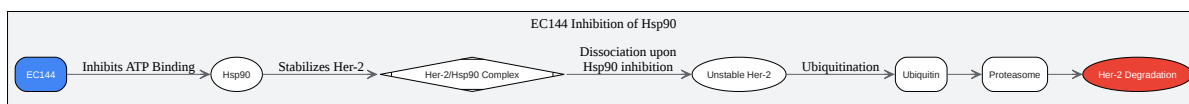
Parameter	Value	Cell Line/Assay	Reference
Hsp90α Binding Affinity (IC ₅₀)	1.1 nM	Hsp90α binding assay	[1]
Her-2 Degradation (EC ₅₀)	14 nM	MCF-7 cells	[1]
In Vivo Efficacy	Tumor growth arrest at 5 mg/kg; Partial tumor regression at 10 mg/kg (p.o., qd x 5)	N87 gastric tumor mouse model	[1]

Comparative Potency of Hsp90 Inhibitors

Compound	Hsp90α Binding (IC ₅₀)	Her-2 Degradation in MCF-7 cells (EC ₅₀)
EC144	1.1 nM	14 nM
BIIB021 (First Generation)	5.1 nM	38 nM

Signaling Pathways and Experimental Workflows

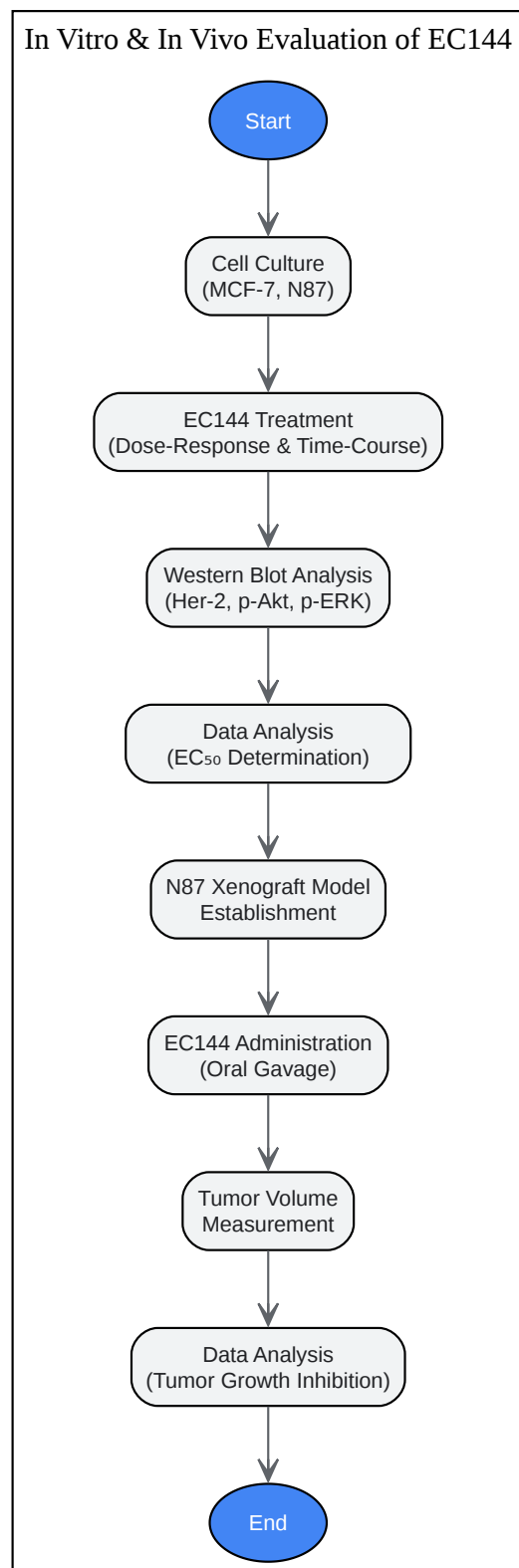
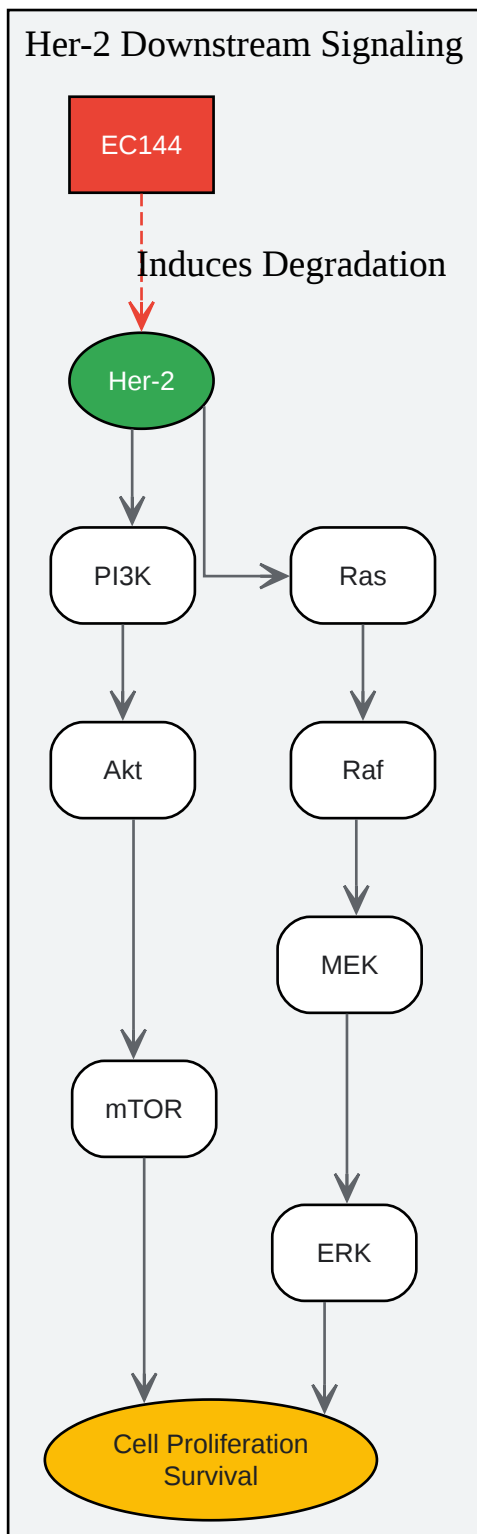
EC144 Mechanism of Action



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Caption: **EC144** inhibits Hsp90, leading to Her-2 destabilization and degradation.

Downstream Signaling Pathway of Her-2



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References

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